

GHS Classification of 3-(Chloromethyl)benzaldehyde: A Technical Guide

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Compound of Interest

Compound Name: 3-(Chloromethyl)benzaldehyde

Cat. No.: B1290163

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Abstract

This technical guide provides a comprehensive overview of the Globally Harmonized System (GHS) classification for the chemical compound **3-(Chloromethyl)benzaldehyde** (CAS No. 77072-00-5). It is intended to serve as a critical resource for researchers, scientists, and professionals in drug development who handle or are investigating this substance. This document details the known hazards, summarizes available toxicological data, and outlines the standardized experimental protocols relevant to its GHS classification. Due to the limited availability of specific experimental data for **3-(Chloromethyl)benzaldehyde**, a read-across approach utilizing data from structurally similar compounds has been employed to provide a more complete toxicological profile.

GHS Classification and Labeling

Based on information from the European Chemicals Agency (ECHA) C&L Inventory, **3-(Chloromethyl)benzaldehyde** is classified with the following hazards^[1]:

Table 1: GHS Classification of **3-(Chloromethyl)benzaldehyde**

Hazard Class	Hazard Category	GHS Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral	Category 4	Warning		H302: Harmful if swallowed[1][2][3]
Skin Corrosion/Irritation	Category 1B	Danger		H314: Causes severe skin burns and eye damage[1][2]
Serious Eye Damage/Eye Irritation	Category 1	Danger		H314: Causes severe skin burns and eye damage[1][2]
Specific Target Organ Toxicity (Single Exposure)	Category 3	Warning		H335: May cause respiratory irritation[1][2]

Precautionary Statements: A comprehensive list of precautionary statements can be found in the PubChem entry for this compound[1]. Key statements include P260 (Do not breathe dust/fume/gas/mist/vapours/spray), P280 (Wear protective gloves/protective clothing/eye protection/face protection), and P301+P330+P331 (IF SWALLOWED: Rinse mouth. Do NOT induce vomiting), and P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing)[1].

Toxicological Data Summary

Quantitative toxicological data for **3-(Chloromethyl)benzaldehyde** is not readily available in the public domain. Therefore, this section includes data from closely related analogues, such as benzaldehyde and benzyl chloride, to provide an indicative toxicological profile. It is crucial to interpret this data with caution and to consider it as part of a weight-of-evidence approach.

Table 2: Summary of Acute Toxicity Data (Read-Across Approach)

Substance	Test Type	Route of Exposure	Species	Value	Reference
Benzaldehyde	LD50	Oral	Rat	1300 mg/kg	[4]
Benzaldehyde	LD50	Dermal	Rabbit	>1250 mg/kg	[4]
Benzyl Chloride	LC50	Inhalation	Mouse	150 ppm (2 hours)	[5]
Benzyl Chloride	LD50	Oral	Rat	1231 mg/kg	[6]

Experimental Protocols

The GHS classifications are determined based on standardized experimental protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD). The following are summaries of the likely methodologies that would be employed to assess the hazards of **3-(Chloromethyl)benzaldehyde**.

Acute Oral Toxicity (OECD Guideline 423)

This method is used to determine the acute oral toxicity of a substance.

- **Principle:** A stepwise procedure is used with a small number of animals per step. The substance is administered orally to a group of animals at one of the defined dose levels. The outcome of the test (mortality or survival) determines the next step.
- **Animal Model:** Typically, rats or mice are used.
- **Procedure:** The test substance is administered in a single dose by gavage. Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days.
- **Endpoint:** The test allows for the determination of an LD50 (median lethal dose) value and the GHS acute toxicity category.

Skin Corrosion/Irritation (OECD Guideline 404)

This guideline is used to assess the potential of a substance to cause skin corrosion or irritation.

- **Principle:** The substance is applied to the skin of a test animal, and the resulting skin reactions are observed and graded.
- **Animal Model:** The albino rabbit is the recommended species.
- **Procedure:** A small area of the animal's skin is shaved. The test substance is applied to the skin and held in place with a gauze patch for a specified duration (typically 4 hours). Skin reactions (erythema and edema) are scored at specific intervals after patch removal.
- **Endpoint:** The severity and reversibility of the skin lesions determine whether the substance is classified as corrosive or an irritant^[7].

Serious Eye Damage/Eye Irritation (OECD Guideline 405)

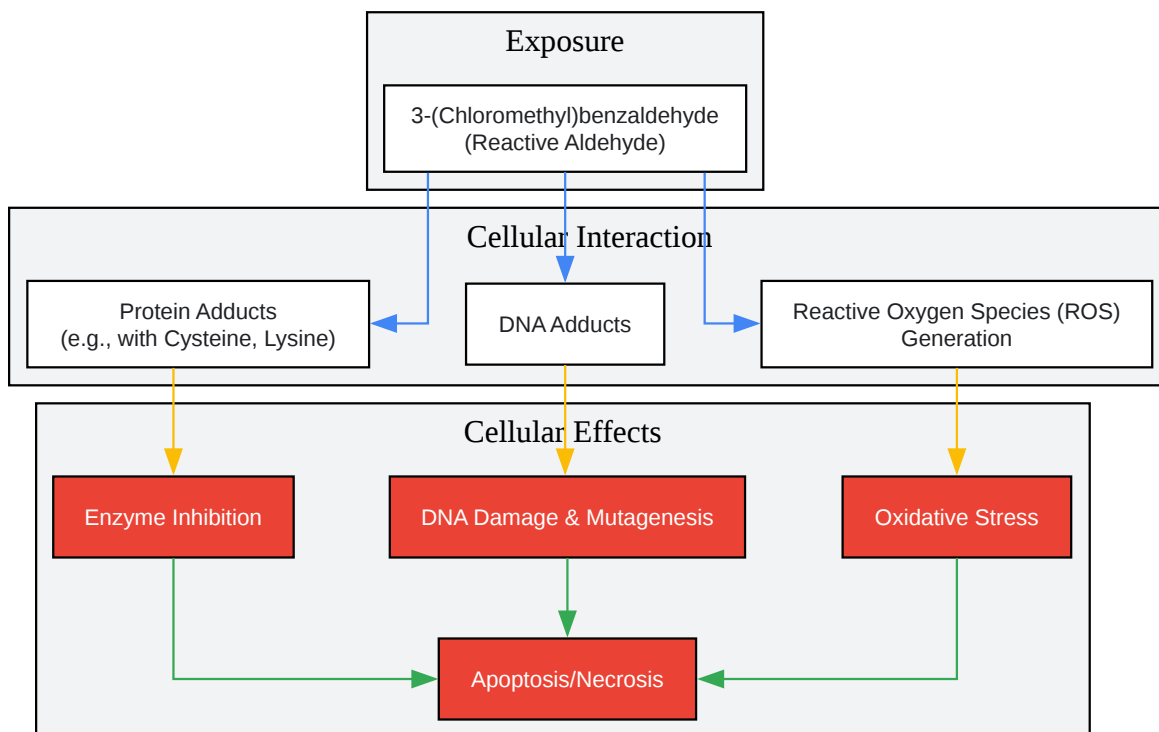
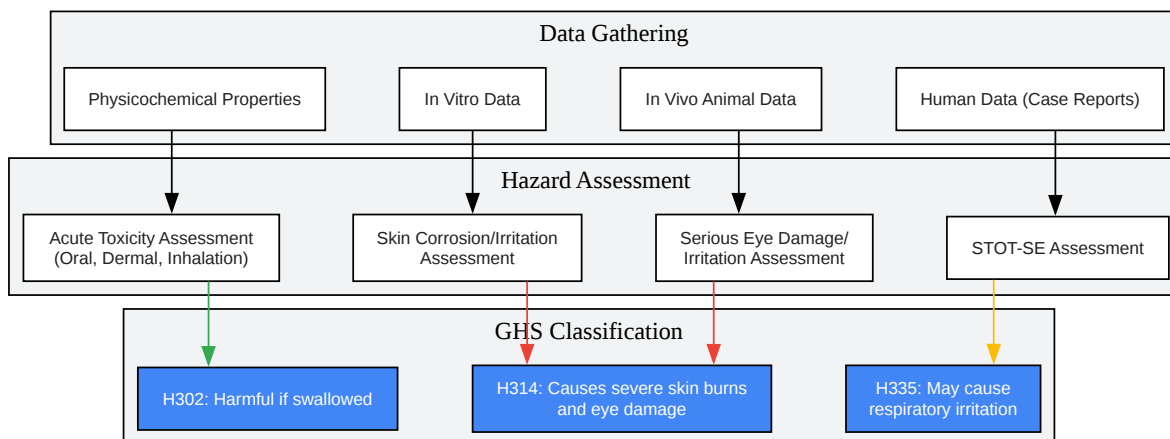
This test evaluates the potential of a substance to cause serious eye damage or irritation.

- **Principle:** The test substance is instilled into the eye of an animal, and the resulting ocular reactions are assessed.
- **Animal Model:** The albino rabbit is the preferred species.
- **Procedure:** A single dose of the substance is applied into the conjunctival sac of one eye. The other eye serves as a control. The eyes are examined for corneal opacity, iritis, and conjunctival redness and chemosis at specific time points.
- **Endpoint:** The severity and persistence of ocular lesions determine the classification for eye irritation or serious eye damage.

Visualizations

GHS Hazard Assessment Workflow

The following diagram illustrates the logical workflow for the GHS classification of a chemical substance based on its toxicological profile.



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